

Technical Guide: Safety & Handling of 3-Bromobutan-2-amine Hydrobromide

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Compound of Interest

Compound Name: *3-Bromobutan-2-amine;hydrobromide*

CAS No.: *58363-21-6*

Cat. No.: *B2516734*

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Part 1: Chemical Identity & Significance

Product Identification

| Parameter | Detail |
|-------------------|---|
| Chemical Name | 3-Bromobutan-2-amine hydrobromide |
| Synonyms | 2-Amino-3-bromobutane HBr; -Methyl- -bromo-isopropylamine hydrobromide |
| CAS Number | Not Listed (Free base: 736083-47-9; Analog 2-Bromoethylamine HBr: 2576-47-8) |
| Molecular Formula | |
| Molecular Weight | ~232.94 g/mol |
| Structure | Chiral backbone (2 stereocenters).[1][2] Typically supplied as a racemate or specific diastereomer depending on synthesis. |

Research Significance

This compound is a "Masked Aziridine". It is a stable salt form of a reactive intermediate.

- In Acid/Solid State: Stable linear alkyl bromide.
- In Base/Solution: Rapidly undergoes intramolecular cyclization to form 2,3-dimethylaziridine, a potent alkylating agent.
- Usage: Primary building block for introducing chiral amine motifs or aziridine rings in peptidomimetics.

Part 2: Hazard Identification (GHS Classification)[1][2][3][4][5]

Derived based on Structure-Activity Relationship (SAR) with 2-Bromoethylamine Hydrobromide.

GHS Classification

| Hazard Class | Category | Hazard Statement |
|---------------------------|-------------|--|
| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed.[1] [3][4] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation.[2] [3] |
| Serious Eye Damage | Category 2A | H319: Causes serious eye irritation.[2][3][5] |
| Sensitization (Skin) | Category 1 | H317: May cause an allergic skin reaction.[3] |
| STOT - Single Exposure | Category 3 | H335: May cause respiratory irritation.[2][3][6] |

The "Hidden" Hazard: Alkylating Potential

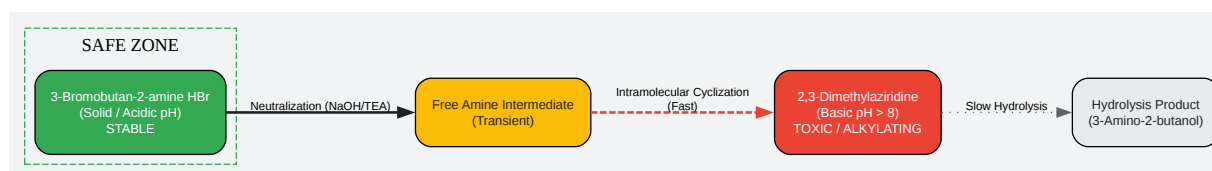
Unlike simple inorganic salts, this compound carries a latent alkylation risk. Upon physiological contact (pH 7.4), the free amine is liberated, allowing it to cyclize and potentially alkylate DNA/proteins.

- Precaution: Treat as a potential mutagen.

Part 3: Composition & Stability Logic

The Stability Switch (Diagram)

The safety of this compound is entirely pH-dependent. The following diagram illustrates the critical "Safety Boundary" researchers must maintain.



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Figure 1: The Stability Switch. Keeping the compound acidic prevents the formation of the toxic aziridine species.

Part 4: Emergency Response & First Aid[3] Protocol: "The Bromide Wash"

Standard base neutralization (often used for acid burns) is DANGEROUS here because it triggers aziridine formation on the skin.

| Exposure Route | Immediate Action | Scientific Rationale |
|----------------|---|--|
| Skin Contact | 1. Blot excess dry powder. 2. Flush with copious water for 15 min. 3. DO NOT use soap immediately (alkaline soaps promote cyclization). | Water dilution keeps the local pH neutral-to-acidic, washing away the salt before it penetrates as a lipophilic free base. |
| Eye Contact | 1. Irrigate with saline/water for 15 min. 2. Seek ophthalmologist. | The hydrobromide acid component causes immediate irritation; rapid dilution is critical. |
| Ingestion | 1. Rinse mouth.[1][3][4][5][7][8] 2. Do NOT induce vomiting. 3. Administer water/milk. | Vomiting risks aspiration of corrosive salts. |

Part 5: Handling & Experimental Controls Engineering Controls

- Hygroscopicity: The HBr salt is hygroscopic.[5] Moisture uptake leads to "clumping" and potential slow hydrolysis.
- Atmosphere: Handle under dry nitrogen or argon.
- Enclosure: Weigh in a fume hood or glovebox.

Personal Protective Equipment (PPE) Selection

- Gloves: Nitrile (0.11 mm) is generally sufficient for the solid salt.
 - Warning: If dissolved in organic solvents (DCM, DMF), use Silver Shield/Laminate gloves. Halogenated amines can permeate nitrile when in solution.
- Respiratory: N95/P100 particulate respirator if dust formation is visible.

Self-Validating Purity Check

Before using the reagent in critical steps, verify it has not degraded:

- Visual: Must be white/off-white crystals. Yellow/brown indicates oxidation or free bromine release.
- Solubility Test: Dissolve 10mg in
. Solution should be clear. Turbidity suggests polymerization.
- pH Check: A 5% aqueous solution should be acidic (pH ~3-4). If neutral, the HBr has been lost.

Part 6: Physical & Chemical Properties

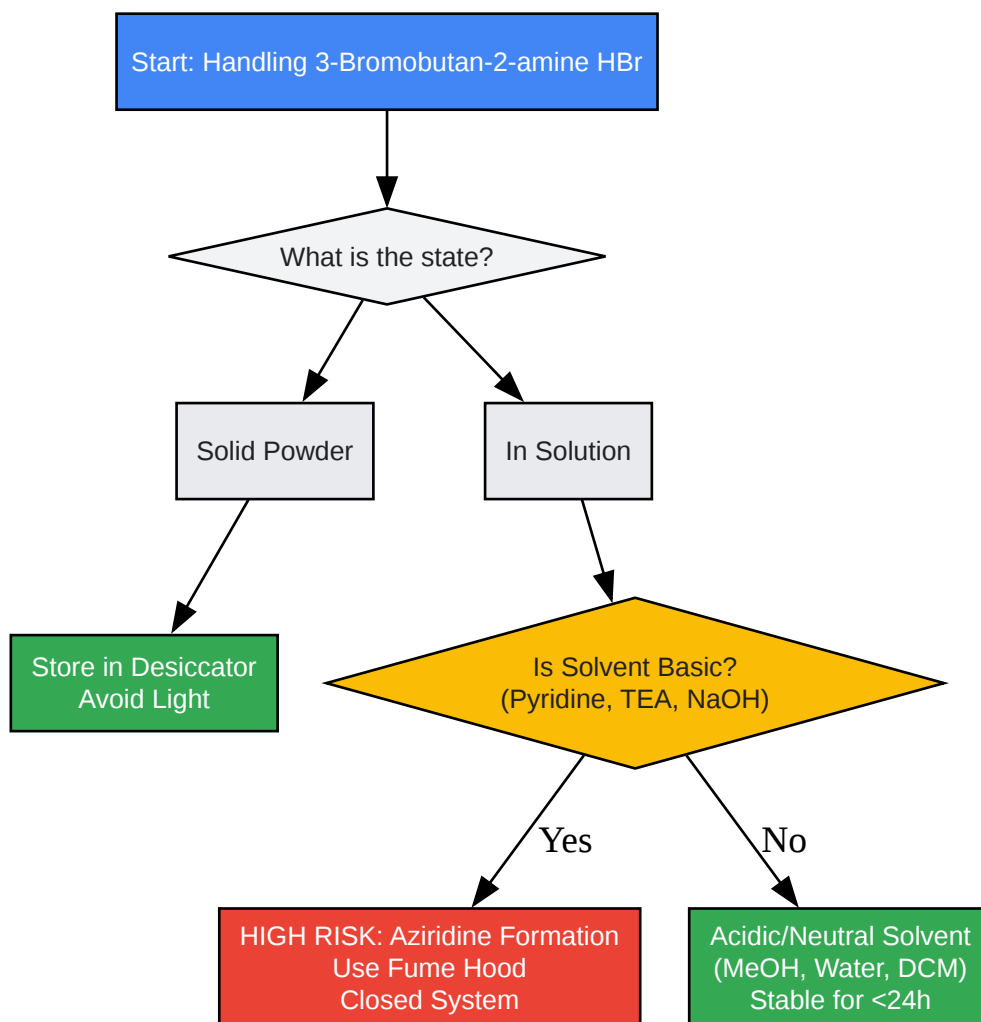
| Property | Value (Predicted/Analog) |
|----------------|--|
| Physical State | Solid (Crystalline powder) |
| Color | White to off-white |
| Melting Point | 165–175 °C (Decomposes) |
| Solubility | Soluble in Water, Methanol, DMSO. Insoluble in Hexanes, Ether. |
| pH (5% aq) | < 4.0 (Acidic) |
| Reactivity | Incompatible with strong bases, oxidizing agents. |

Part 7: Disposal & Environmental

- Waste Stream: Halogenated Organic Waste.
- Quenching Protocol (for spills):
 - Do not simply wash down the drain.
 - Treat spill with an excess of aqueous sodium thiosulfate (to quench trace bromine) followed by slow addition to a dilute acid waste container.
 - Avoid adding to basic waste containers (e.g., hydroxide baths) to prevent aziridine vapor generation.

Part 8: Safety Decision Matrix

Use this workflow to determine safe handling procedures based on your experimental state.



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Figure 2: Operational decision tree for handling the reagent in solid vs. solution states.

References

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